

Introduction: The Strategic Importance of 3,6-Disubstituted Carbazole Frameworks

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Compound of Interest

Compound Name: *Ethanone, 1,1'-(9-butyl-9H-carbazole-3,6-diyl)bis-*

CAS No.: 1483-95-0

Cat. No.: B1618890

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Carbazole and its derivatives are a cornerstone in medicinal chemistry and materials science, owing to their unique electronic properties and biological activity. The carbazole nucleus, a tricyclic aromatic heterocycle, offers a rigid and planar structure with a rich π -electron system, making it an excellent scaffold for functionalization. The nitrogen atom within the pyrrole ring acts as an electron donor, influencing the molecule's charge transport capabilities.^[1]

Functionalization at the 3 and 6 positions of the carbazole ring is a particularly effective strategy for tailoring the molecule's properties. This symmetrical substitution pattern extends the π -conjugated system, which can significantly influence the electronic and photophysical characteristics.^[2] The introduction of electron-withdrawing groups, such as the acetyl groups in the topic compound, can modulate the highest occupied molecular orbital (HOMO) and lowest unoccupied molecular orbital (LUMO) energy levels. This fine-tuning of electronic properties is crucial for designing materials for specific applications in organic electronics.

Furthermore, the substituent at the 9-position (the nitrogen atom) plays a critical role in determining the molecule's solubility, solid-state morphology, and intermolecular interactions. The butyl group in **Ethanone, 1,1'-(9-butyl-9H-carbazole-3,6-diyl)bis-** enhances its solubility

in organic solvents, a key consideration for solution-based processing and formulation in drug delivery systems.

Carbazole derivatives have demonstrated a wide range of biological activities, including anticancer, antimicrobial, and neuroprotective effects.^[3] The core structure serves as a valuable pharmacophore, and modifications at the 3, 6, and 9 positions allow for the optimization of therapeutic properties.^[3]

Synthesis and Purification: A Two-Step Approach

The synthesis of **Ethanone, 1,1'-(9-butyl-9H-carbazole-3,6-diyl)bis-** is logically approached through a two-step process: N-alkylation of the carbazole core followed by a Friedel-Crafts acylation. This methodology is well-established for the synthesis of analogous 3,6-diacetyl-9-alkyl-carbazoles.^[4]

Step 1: N-Alkylation of 9H-Carbazole

The initial step involves the attachment of the butyl group to the nitrogen atom of the carbazole ring. This is typically achieved through a nucleophilic substitution reaction where the carbazole anion, formed by deprotonation with a base, reacts with an alkylating agent.

Experimental Protocol:

- **Deprotonation:** In a round-bottom flask, dissolve 9H-carbazole in a suitable polar aprotic solvent such as dimethylformamide (DMF).
- Add a strong base, such as sodium hydride (NaH) or potassium tert-butoxide, portion-wise at 0°C under an inert atmosphere (e.g., nitrogen or argon).
- Stir the mixture at room temperature for 1-2 hours to ensure complete formation of the carbazolide anion.
- **Alkylation:** Add 1-bromobutane (or another suitable butyl halide) dropwise to the reaction mixture.
- Heat the reaction mixture to 60-80°C and monitor the reaction progress using thin-layer chromatography (TLC).

- **Work-up and Purification:** Upon completion, cool the reaction to room temperature and quench with water.
- Extract the product with a suitable organic solvent (e.g., ethyl acetate or dichloromethane).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain pure 9-butyl-9H-carbazole.

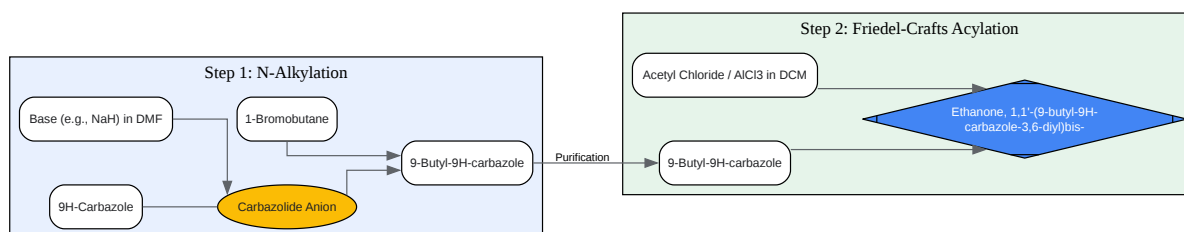
Step 2: Friedel-Crafts Acylation

The second step is the diacylation of the N-butylated carbazole at the 3 and 6 positions. The Friedel-Crafts acylation is a classic electrophilic aromatic substitution reaction that utilizes a Lewis acid catalyst.^[5]

Experimental Protocol:

- **Reaction Setup:** In a flame-dried, three-necked flask equipped with a dropping funnel and a condenser, dissolve 9-butyl-9H-carbazole in a dry, non-polar solvent such as dichloromethane (DCM) or carbon disulfide (CS₂) under an inert atmosphere.
- Cool the solution to 0°C in an ice bath.
- **Catalyst Addition:** Add a Lewis acid catalyst, typically anhydrous aluminum chloride (AlCl₃), portion-wise. A stoichiometric amount or more of the catalyst is generally required as it complexes with the product ketone.^[6]
- **Acylating Agent Addition:** Add acetyl chloride or acetic anhydride dropwise to the stirred suspension.
- **Reaction Progression:** Allow the reaction to stir at 0°C for a period and then warm to room temperature. The reaction progress should be monitored by TLC.
- **Quenching and Work-up:** Carefully pour the reaction mixture into a beaker of crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.

- Separate the organic layer, and extract the aqueous layer with the same organic solvent.
- Combine the organic layers, wash with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic phase over anhydrous magnesium sulfate and remove the solvent in vacuo.
- Purification: Purify the resulting solid by recrystallization from a suitable solvent system (e.g., ethanol/chloroform) to yield **Ethanone, 1,1'-(9-butyl-9H-carbazole-3,6-diyl)bis-**.



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Caption: Synthetic workflow for **Ethanone, 1,1'-(9-butyl-9H-carbazole-3,6-diyl)bis-**.

Physicochemical Properties and Characterization

While specific experimental data for **Ethanone, 1,1'-(9-butyl-9H-carbazole-3,6-diyl)bis-** is not publicly available, its properties can be inferred from its structural analogs, such as 3,6-diacetyl-9-ethyl-9H-carbazole (CAS 1483-97-2) and 3,6-diacetyl-9-methyl-9H-carbazole (CAS 1483-98-3).^{[7][8]}

Table 1: Predicted and Analog-Based Properties

Property	Predicted/Inferred Value	Basis of Information
Molecular Formula	C22H25NO2	Calculated
Molecular Weight	347.44 g/mol	Calculated
Appearance	Likely a white to off-white or yellowish solid	Analogy to similar carbazole derivatives
Solubility	Soluble in common organic solvents (DCM, Chloroform, THF, DMF)	Inferred from the presence of the butyl chain
Melting Point	Expected to be a crystalline solid with a defined melting point	General property of similar organic compounds

Spectroscopic Characterization:

- ¹H NMR: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons on the carbazole core, two singlets for the acetyl methyl groups, and signals corresponding to the butyl chain (triplet, sextet, quintet, triplet).
- ¹³C NMR: The carbon NMR would display signals for the carbonyl carbons of the acetyl groups, aromatic carbons of the carbazole skeleton, and the aliphatic carbons of the butyl group.
- IR Spectroscopy: The infrared spectrum should exhibit a strong absorption band around 1680-1700 cm⁻¹ corresponding to the C=O stretching of the ketone groups, as well as C-H and C-N stretching and aromatic C=C bending vibrations.
- Mass Spectrometry: The mass spectrum would show a molecular ion peak corresponding to the exact mass of the compound, along with characteristic fragmentation patterns.

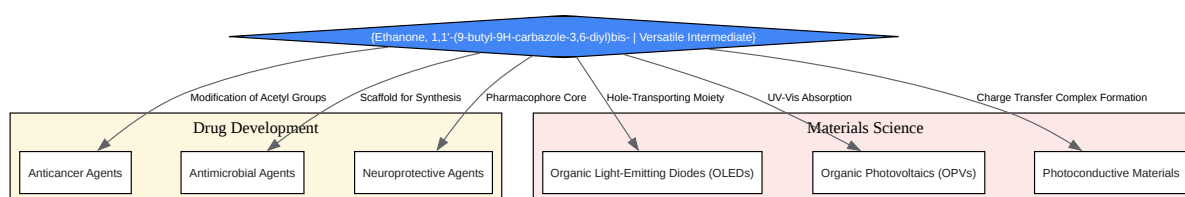
Potential Applications in Research and Development

The unique structural features of **Ethanone, 1,1'-(9-butyl-9H-carbazole-3,6-diyl)bis-** make it a promising candidate for various applications, particularly in drug discovery and materials science.

Drug Development and Medicinal Chemistry

The carbazole scaffold is a privileged structure in medicinal chemistry.[3] The presence of reactive carbonyl groups in the title compound offers a gateway for further chemical modifications.

- **Anticancer Agents:** The acetyl groups can be transformed into other functionalities like oximes or hydrazones, which are known to enhance biological activity.[2] Carbazole derivatives have shown significant cytotoxic activity against various cancer cell lines.[9]
- **Antimicrobial and Antiviral Research:** The carbazole nucleus is present in several natural products with antimicrobial properties.[3] The title compound can serve as a precursor for the synthesis of novel antimicrobial agents.
- **Neuroprotective Agents:** Certain carbazole derivatives have been investigated for their potential in treating neurodegenerative diseases.



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Caption: Potential applications of **Ethanone, 1,1'-(9-butyl-9H-carbazole-3,6-diyl)bis-**.

Materials Science

The carbazole core is a well-established hole-transporting moiety, a property crucial for the efficient operation of organic electronic devices.[2]

- Organic Light-Emitting Diodes (OLEDs): Carbazole-based materials are frequently used as hosts for phosphorescent emitters and as hole-transporting layers due to their high triplet energy and good charge-carrier mobility.[2]
- Organic Photovoltaics (OPVs): The strong absorption in the UV-Vis region and excellent hole-transporting capabilities make carbazole derivatives suitable for use in organic solar cells.[2]
- Agrochemicals: Closely related structures like 3,6-diacetyl-9-ethyl-9H-carbazole are used as intermediates in the synthesis of agrochemicals, suggesting a potential application for the butyl analog in developing new pesticides.[10]

Conclusion and Future Outlook

Ethanone, 1,1'-(9-butyl-9H-carbazole-3,6-diyl)bis- represents a strategically important, though not widely documented, chemical entity. Its synthesis is achievable through well-established synthetic routes, and its properties can be reliably inferred from its close analogs. The presence of reactive acetyl groups and a solubilizing butyl chain on a robust carbazole framework makes it a highly versatile building block. For researchers in drug discovery, it offers a scaffold for developing novel therapeutics. In materials science, it holds promise for the creation of advanced organic electronic materials. Further investigation into the specific properties and applications of this compound is warranted and is likely to yield valuable scientific insights.

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